

Technical Support Center: Handling Strontium Chromate Powder

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Compound of Interest

Compound Name: *Strontium chromate*

Cat. No.: *B1219968*

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This technical support center provides essential safety information, troubleshooting guides, and frequently asked questions for researchers, scientists, and drug development professionals working with **strontium chromate** powder. Adherence to these guidelines is critical due to the significant health risks associated with this compound.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards of **strontium chromate** powder?

A1: **Strontium chromate** is a known human carcinogen.[1][2][3] The primary routes of exposure are inhalation, skin contact, and ingestion.[4] It can cause irritation to the skin, eyes, and respiratory tract.[1][5][6] Prolonged or repeated exposure can lead to skin sensitization, ulcers, and damage to the liver and kidneys.[1]

Q2: What immediate actions should I take in case of accidental exposure?

A2:

- Inhalation: Move the individual to fresh air immediately and seek medical attention.[3][4]
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water.[3][4] If irritation persists, seek medical attention.[3][4]
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids.[3][7] Seek immediate medical attention.

- Ingestion: Do not induce vomiting.[3][4] If the person is conscious, rinse their mouth with water and seek immediate medical attention.[8]

Q3: How should I store **strontium chromate** powder?

A3: **Strontium chromate** should be stored in a cool, dry, well-ventilated area in a tightly sealed container.[4][7] It should be stored in a locked cabinet or room, separate from incompatible materials.[4]

Q4: What are the proper disposal procedures for **strontium chromate** waste?

A4: **Strontium chromate** is considered a hazardous waste and must be disposed of in accordance with local, state, and federal regulations.[1] Contact your institution's environmental health and safety department for specific guidance on hazardous waste disposal.

Troubleshooting Guides

Issue: I have generated dust while weighing **strontium chromate** powder.

- Immediate Action: Stop work immediately. If not already in a ventilated enclosure, hold your breath and move away from the area.
- Assessment: Evaluate the extent of the dust dispersion.
- Cleanup: Follow the spill cleanup protocol outlined below. Do not use a dry brush or compressed air for cleaning as this will further disperse the dust.
- Prevention: Always weigh **strontium chromate** powder within a certified chemical fume hood or a glove box to contain any dust.[1] Use a container that is appropriately sized for the amount of powder being weighed to minimize the risk of spills.

Issue: My gloves tore while I was handling **strontium chromate**.

- Immediate Action: Carefully remove the torn glove, avoiding contact with the contaminated exterior.
- Decontamination: Immediately wash your hands thoroughly with soap and water.

- Re-gloving: Put on a new pair of appropriate chemical-resistant gloves before resuming work.
- Prevention: Always inspect gloves for any signs of damage before use. Consider double-gloving for enhanced protection.

Quantitative Data Summary

Property	Value
Chemical Formula	SrCrO ₄
Appearance	Light yellow powder
Molecular Weight	203.62 g/mol
Solubility in Water	Very slightly soluble
OSHA PEL (as CrO ₃)	5 µg/m ³ (8-hour TWA)
ACGIH TLV (as Cr(VI))	0.0002 mg/m ³ (TWA), 0.0005 mg/m ³ (STEL)[8]
Carcinogenicity	Known Human Carcinogen (IARC Group 1)[3][4]

Experimental Protocols

Protocol 1: Safe Weighing of Strontium Chromate Powder

- Preparation:
 - Ensure a certified chemical fume hood or glove box is operational.
 - Don the required Personal Protective Equipment (PPE): lab coat, chemical-resistant gloves (nitrile or neoprene), and safety goggles with side shields. A respirator may be required based on your institution's risk assessment.
 - Cover the work surface within the enclosure with absorbent, disposable bench paper.
- Procedure:

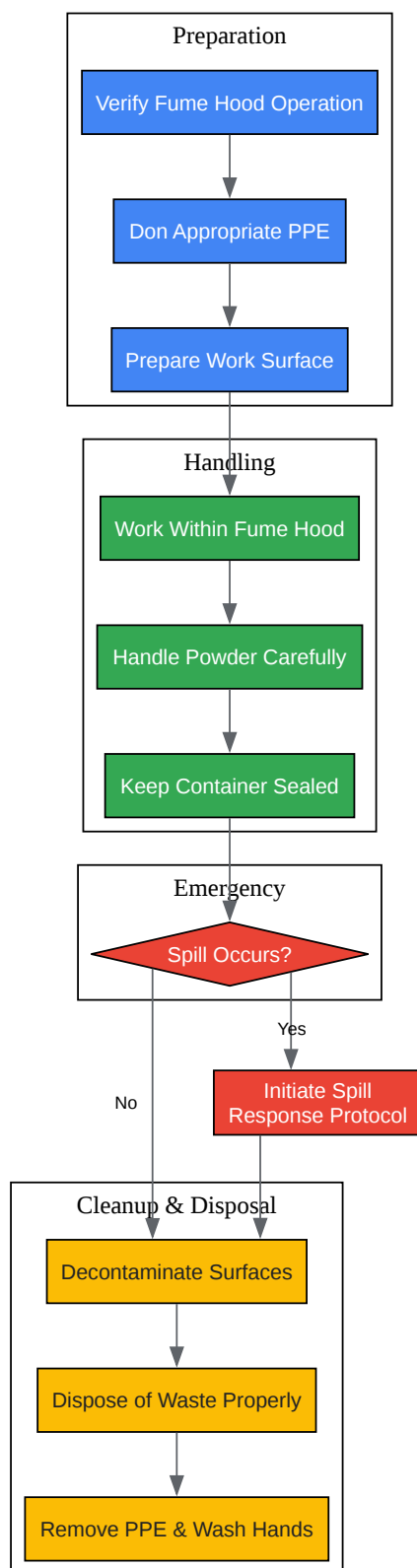
- Place the analytical balance inside the ventilated enclosure.
- Carefully open the **strontium chromate** container.
- Use a clean, dedicated spatula to transfer the desired amount of powder to a tared weigh boat or container.
- Perform the transfer slowly and close to the surface to minimize dust generation.
- Once the desired weight is achieved, securely close the **strontium chromate** container.
- Cleanup:
 - Carefully wipe the spatula and any contaminated surfaces with a damp cloth.
 - Dispose of the weigh boat, bench paper, and damp cloth as hazardous waste.
 - Decontaminate the balance and the work surface according to your laboratory's standard operating procedures.
 - Remove and dispose of gloves as hazardous waste.
 - Wash hands thoroughly.

Protocol 2: Strontium Chromate Powder Spill Response

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[\[1\]](#)
- Isolate: Secure the area and prevent entry.
- Ventilate: If the spill is outside of a fume hood, ensure the area is well-ventilated.
- Protect: Don appropriate PPE, including a respirator with a particulate filter, chemical-resistant gloves, a lab coat, and safety goggles. For large spills, a full-body suit and self-contained breathing apparatus may be necessary.[\[4\]](#)
- Contain:

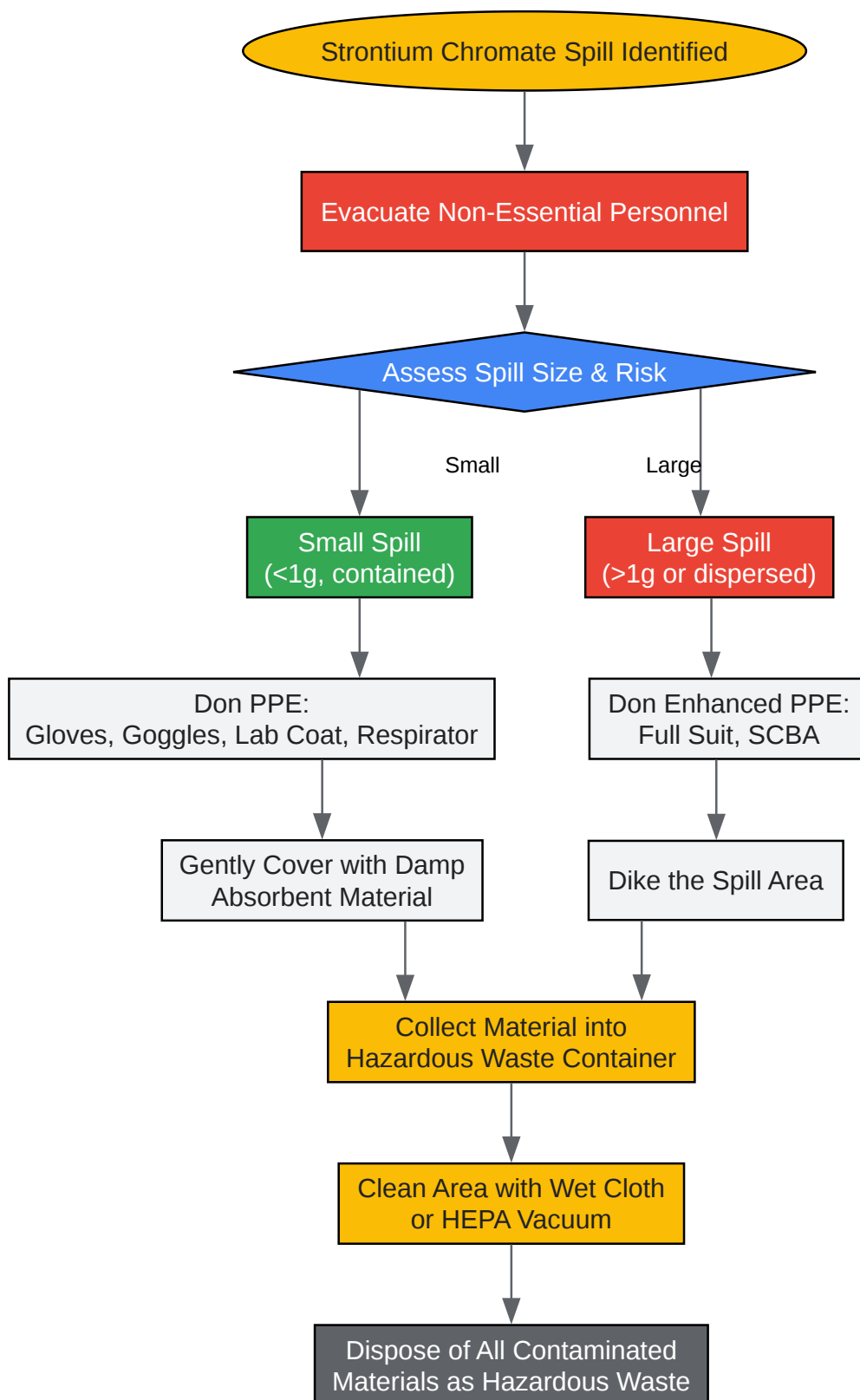
- Small Spill: Gently cover the spill with an absorbent material (e.g., vermiculite or sand).
Moisten the absorbent material slightly with water to prevent dust from becoming airborne.
[\[8\]](#)
- Large Spill: Dike the area around the spill to prevent it from spreading.
- Cleanup:
 - Carefully scoop the contained material into a labeled, sealable hazardous waste container.
[\[1\]](#)
 - Do not dry sweep the powder.
 - Clean the spill area with a wet cloth or a HEPA-filtered vacuum.
- Dispose: Dispose of all contaminated materials (absorbent, PPE, cleaning supplies) as hazardous waste according to institutional and regulatory guidelines.[\[1\]](#)

Visualizations



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Caption: Workflow for Safe Handling of **Strontium Chromate** Powder.



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Caption: Decision Tree for **Strontium Chromate** Spill Response.

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